

Physical properties of butyl glycidyl ether (viscosity, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butoxyoxirane

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Technical Guide: Physical Properties of Butyl Glycidyl Ether

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of butyl glycidyl ether (BGE), specifically its viscosity and density. The information herein is intended to support research, development, and quality control activities where BGE is utilized as a reactive diluent, solvent, or chemical intermediate.

Quantitative Physical Properties

The viscosity and density of butyl glycidyl ether are critical parameters for handling, formulation, and reaction modeling. The following table summarizes these key physical properties at standard temperature.

Physical Property	Value	Temperature (°C)	Units
Viscosity	2.0[1]	25	cP (mPa·s)
	1.36[2]	25	mPa·s
Density	0.91[3][4][5][6][7][8]	25	g/cm ³ (g/mL)

Experimental Protocols

Accurate and reproducible measurement of physical properties is paramount. The following sections detail standardized experimental protocols for determining the viscosity and density of liquids such as butyl glycidyl ether.

Viscosity Measurement: Rotational Viscometry

Principle: Rotational viscometers measure the torque required to rotate a spindle immersed in a fluid at a constant speed. The resistance to this rotation is proportional to the viscosity of the fluid.

Apparatus:

- Rotational Viscometer (e.g., Brookfield or similar)
- Appropriate spindle and guard leg
- Temperature-controlled water bath or chamber
- Beaker or sample container
- Calibrated thermometer

Procedure:

- Instrument Setup and Calibration:
 - Ensure the viscometer is level and calibrated according to the manufacturer's instructions using certified viscosity standards.
 - Select a spindle and rotational speed appropriate for the expected viscosity of butyl glycidyl ether. For a low-viscosity liquid like BGE, a small-volume spindle and a higher rotational speed may be suitable.
- Sample Preparation and Temperature Control:

- Place a sufficient volume of butyl glycidyl ether into a clean, dry beaker to immerse the spindle to the marked level.
- Submerge the beaker in the temperature-controlled bath set to 25°C (or the desired temperature).
- Allow the sample to equilibrate to the target temperature for at least 30 minutes. Monitor the temperature with a calibrated thermometer.
- Measurement:
 - Attach the selected spindle to the viscometer.
 - Carefully lower the rotating spindle into the center of the sample until it is immersed to the proper depth as indicated by the mark on the spindle shaft. Avoid trapping air bubbles.
 - Start the viscometer motor at the pre-selected speed.
 - Allow the reading to stabilize. This may take 30-60 seconds.
 - Record the viscosity reading from the instrument display. For analog instruments, record the torque reading and apply the appropriate conversion factor for the spindle and speed used.
 - It is recommended to take multiple readings and report the average.

Density Measurement: Pycnometry

Principle: A pycnometer is a flask with a precisely known volume. The density of a liquid is determined by accurately measuring the mass of the liquid that fills the pycnometer.

Apparatus:

- Pycnometer (Gay-Lussac or similar) with a ground-glass stopper containing a capillary tube
- Analytical balance (readable to at least 0.1 mg)
- Temperature-controlled water bath

- Calibrated thermometer
- Cleaning solvents (e.g., acetone, deionized water)

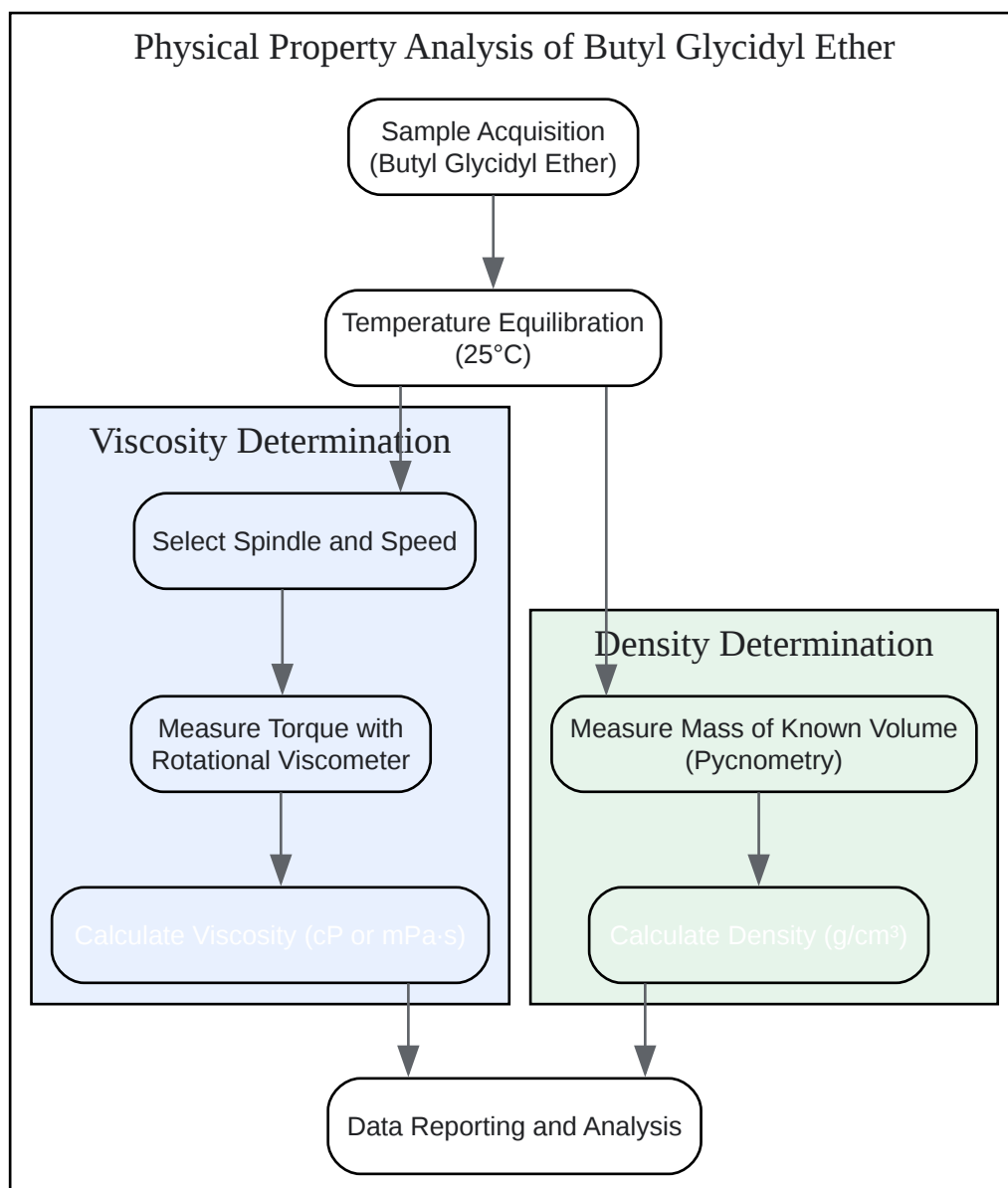
Procedure:

- Cleaning and Calibration of the Pycnometer:
 - Thoroughly clean the pycnometer and its stopper with a suitable solvent and then with deionized water. Dry it completely.
 - Accurately weigh the clean, dry, and empty pycnometer with its stopper on the analytical balance (m_{empty}).
 - Fill the pycnometer with deionized water of a known temperature. Insert the stopper, allowing excess water to exit through the capillary.
 - Place the filled pycnometer in a temperature-controlled water bath at 25°C until it reaches thermal equilibrium.
 - Remove the pycnometer from the bath and carefully dry the exterior.
 - Weigh the pycnometer filled with water (m_{water}).
 - The volume of the pycnometer (V) at 25°C can be calculated using the density of water at that temperature.
- Sample Measurement:
 - Empty and thoroughly dry the calibrated pycnometer.
 - Fill the pycnometer with butyl glycidyl ether. Insert the stopper, allowing the excess liquid to expel through the capillary.
 - Thermostatically control the filled pycnometer at 25°C in the water bath.
 - Remove the pycnometer, dry the exterior, and weigh it (m_{sample}).

- Calculation:
 - The mass of the butyl glycidyl ether is calculated as: $m_{\text{BGE}} = m_{\text{sample}} - m_{\text{empty}}$.
 - The density (ρ) of butyl glycidyl ether is then calculated using the formula: $\rho = m_{\text{BGE}} / V$.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the key physical properties of butyl glycidyl ether.



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Caption: Workflow for determining the viscosity and density of butyl glycidyl ether.

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- To cite this document: BenchChem. [Physical properties of butyl glycidyl ether (viscosity, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176276#physical-properties-of-butyl-glycidyl-ether-viscosity-density]

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